

An In-Depth Technical Guide to Methyl 6-methyl-3-oxoheptanoate

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Compound of Interest

Compound Name: *Methyl 6-methyl-3-oxoheptanoate*

CAS No.: *104214-14-4*

Cat. No.: *B3022303*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Methyl 6-methyl-3-oxoheptanoate**, a versatile β -keto ester of significant interest in organic synthesis and medicinal chemistry. As a Senior Application Scientist, this document is structured to deliver not just procedural steps, but a deeper understanding of the causality behind experimental choices, ensuring both technical accuracy and field-proven insights.

Chemical Identity and Synonyms

Methyl 6-methyl-3-oxoheptanoate is a branched-chain fatty acid ester. Its core chemical structure and nomenclature are fundamental to its application and study.

A primary identifier for any chemical compound is its CAS Registry Number, which for **Methyl 6-methyl-3-oxoheptanoate** is 104214-14-4.^[1] This unique numerical identifier is assigned by the Chemical Abstracts Service and ensures unambiguous identification in databases and literature.

The systematic IUPAC name for this compound is **methyl 6-methyl-3-oxoheptanoate**.^[2] This name precisely describes the molecular structure: a heptanoate chain with a methyl ester at one end, a ketone (oxo group) at the third carbon, and a methyl group at the sixth carbon.

Beyond its systematic name, several synonyms are used in commercial and research contexts. These include:

- Heptanoic acid, 6-methyl-3-oxo-, methyl ester^[1]
- 6-Methyl-3-oxo-heptanoic acid methyl ester^[1]

Understanding these synonyms is crucial for comprehensive literature searches and sourcing of the compound.

Table 1: Core Chemical Identifiers

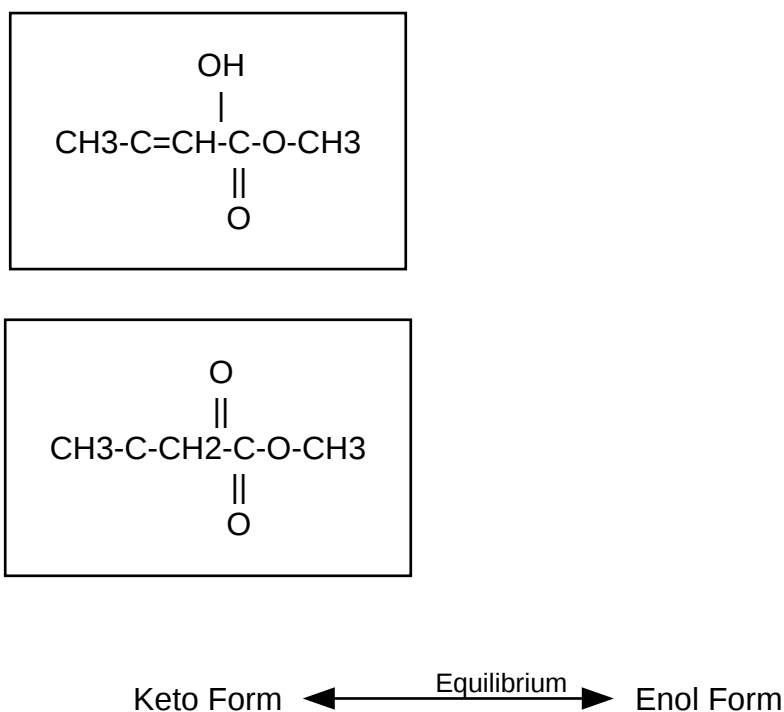
Identifier	Value	Source
CAS Registry Number	104214-14-4	Pharmaffiliates ^[1]
IUPAC Name	methyl 6-methyl-3-oxoheptanoate	Benchchem ^[2]
Molecular Formula	C ₉ H ₁₆ O ₃	Pharmaffiliates ^[1]
Molecular Weight	172.22 g/mol	Pharmaffiliates ^[1]
InChI Key	OYOAQGPOQKYOMS-UHFFFAOYSA-N	Benchchem ^[2]

Physicochemical Properties and Structural Elucidation

The dual functionality of a ketone and an ester group in **Methyl 6-methyl-3-oxoheptanoate** dictates its chemical reactivity and physical properties. As a β -keto ester, it exhibits keto-enol tautomerism, a dynamic equilibrium that influences its spectroscopic signature and reactivity.

Keto-Enol Tautomerism

The presence of α -hydrogens (hydrogens on the carbon between the two carbonyl groups) allows for the formation of an enol tautomer. This equilibrium is a key characteristic of β -keto esters and is influenced by factors such as solvent polarity and temperature.



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Caption: Keto-enol tautomerism in a generic β -keto ester.

This tautomerism is directly observable in spectroscopic analyses, particularly NMR, where distinct signals for both the keto and enol forms can often be resolved.

Spectroscopic Characterization

The structural elucidation of **Methyl 6-methyl-3-oxoheptanoate** relies on a combination of spectroscopic techniques. While specific experimental spectra for this exact compound are not publicly available, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the isobutyl group (a doublet for the two methyl groups and a multiplet for the methine proton), a singlet for the ester methyl group, and signals for the methylene protons. The α -protons in the keto form would appear as a singlet, while the vinylic proton of the enol form would appear at a more downfield chemical shift.
- ^{13}C NMR: The carbon NMR would distinctly show two carbonyl carbons (one for the ketone and one for the ester), the ester methyl carbon, and the carbons of the isobutyl group.^[2] Two-dimensional NMR techniques like HSQC and HMBC can be employed to confirm the connectivity between protons and carbons for unambiguous structural assignment.^[2]

Infrared (IR) Spectroscopy:

The IR spectrum will exhibit characteristic absorption bands for the functional groups present. For the keto form, two distinct C=O stretching bands are expected, one for the ketone and one for the ester. The enol form would show a broader O-H stretch and a C=C stretching band, with a shift in the C=O band due to conjugation.

Mass Spectrometry (MS):

Mass spectrometry is a critical tool for confirming the molecular weight and elemental composition of the molecule.^[2] High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, confirming the molecular formula of $\text{C}_9\text{H}_{16}\text{O}_3$.

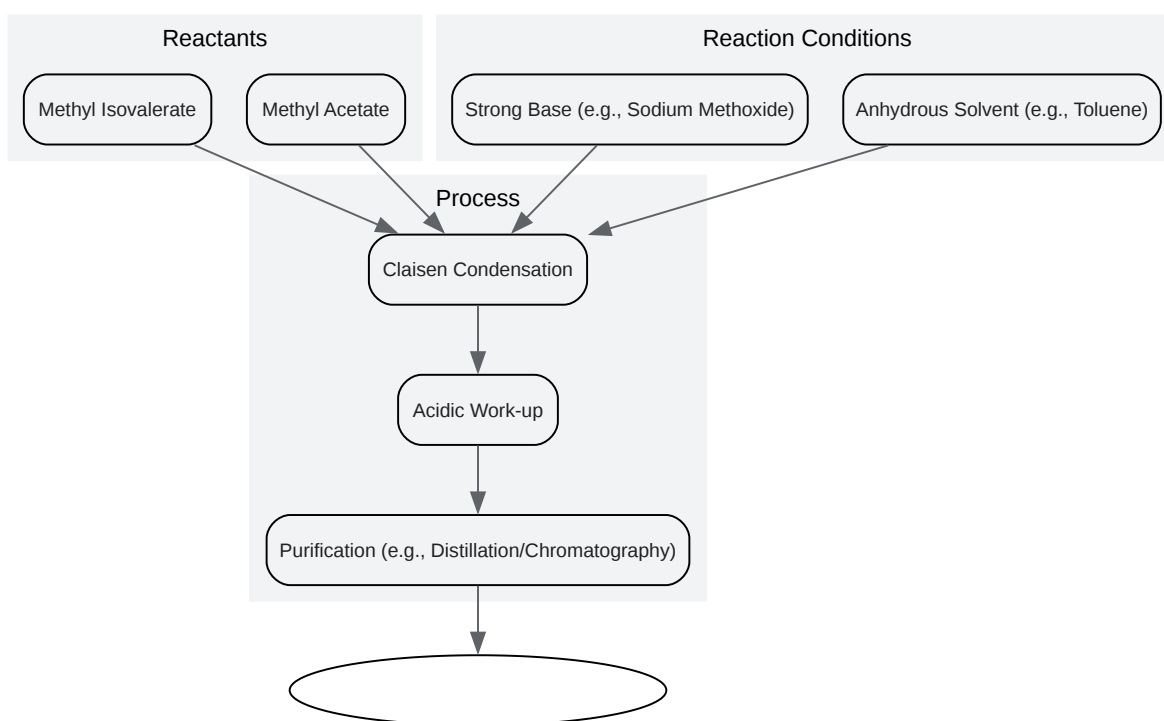
Synthesis and Purification

The synthesis of β -keto esters like **Methyl 6-methyl-3-oxoheptanoate** is a well-established area of organic chemistry. Classical methods often involve condensation reactions.

Synthetic Approaches: The Claisen Condensation

A primary route for the synthesis of β -keto esters is the Claisen condensation. This reaction involves the base-catalyzed condensation of two ester molecules. For a compound like **Methyl 6-methyl-3-oxoheptanoate**, a "crossed" Claisen condensation would be employed, reacting an ester with enolizable α -hydrogens with one that does not.

A plausible synthetic route would involve the reaction of methyl isovalerate (methyl 3-methylbutanoate) with methyl acetate in the presence of a strong base like sodium methoxide.



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Caption: General workflow for the synthesis of **Methyl 6-methyl-3-oxoheptanoate** via Claisen condensation.

Representative Experimental Protocol (Adapted from a similar synthesis)

The following protocol is adapted from the synthesis of a structurally similar compound and serves as a representative methodology.

Materials:

- Methyl isovalerate
- Methyl acetate
- Sodium methoxide
- Anhydrous toluene
- Dilute hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with sodium methoxide and anhydrous toluene.
- **Addition of Reactants:** A mixture of methyl isovalerate and methyl acetate is added dropwise to the stirred suspension of the base at a controlled temperature.
- **Reaction:** The reaction mixture is heated to reflux for several hours to drive the condensation to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, the reaction is quenched by the slow addition of dilute hydrochloric acid until the mixture is acidic. The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether).
- **Washing:** The combined organic layers are washed sequentially with saturated sodium bicarbonate solution, water, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

- Purification: The crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure **Methyl 6-methyl-3-oxoheptanoate**.

Applications in Research and Drug Development

The chemical architecture of **Methyl 6-methyl-3-oxoheptanoate**, with its reactive β -keto ester moiety, makes it a valuable building block in organic synthesis, particularly for the construction of more complex molecules in medicinal chemistry.[2]

Synthesis of Heterocyclic Scaffolds

The bifunctional nature of this compound allows it to be a key precursor in the synthesis of various heterocyclic compounds, which are prevalent in many biologically active molecules. For instance, β -keto esters are common starting materials for the synthesis of:

- Quinolines: These can be synthesized through condensation reactions with anilines. Quinolines are a core structure in many kinase inhibitors.
- Pyridopyrimidinones: These can be formed by the condensation of a β -keto ester with an aminopyridine derivative.[2] Pyridopyrimidinones exhibit a range of pharmacological properties.

Chiral Intermediates

The ketone group in **Methyl 6-methyl-3-oxoheptanoate** can be stereoselectively reduced to a hydroxyl group, a process known as asymmetric hydrogenation.[2] This transformation yields chiral methyl 6-methyl-3-hydroxyheptanoate, a valuable intermediate for the synthesis of enantiomerically pure pharmaceuticals where stereochemistry is critical for biological activity.[2]

Relevance in Toxicological and Food Safety Research

Interestingly, this compound has been identified as a stable product from the reaction of certain food additives with amine compounds.[2] This has led to its inclusion in studies investigating the cyto- and genotoxicity of such reaction products, highlighting its importance in the fields of toxicology and food safety.[2]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Methyl 6-methyl-3-oxoheptanoate**. While a specific safety data sheet (SDS) for this compound is not widely available, general guidelines for handling β -keto esters and related aliphatic esters should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents and bases. For long-term stability, storage at -20°C under an inert atmosphere is recommended to prevent hydrolysis.[2]
- First Aid: In case of skin contact, wash immediately with plenty of soap and water. If inhaled, move to fresh air. In case of eye contact, rinse cautiously with water for several minutes. Seek medical attention if irritation persists.

Conclusion

Methyl 6-methyl-3-oxoheptanoate is a valuable and versatile chemical intermediate with significant potential in synthetic and medicinal chemistry. Its utility as a building block for complex heterocyclic structures and chiral molecules underscores its importance for researchers and professionals in drug discovery and development. A thorough understanding of its chemical properties, synthetic routes, and handling requirements is essential for its effective and safe application in the laboratory.

References

- PubChem. Methyl 3-oxoheptanoate. [[Link](#)]
- Pharmaffiliates. **Methyl 6-methyl-3-oxoheptanoate** | CAS No : 104214-14-4. [[Link](#)]

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Sources

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